

1-heptene fundamental chemical properties

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Compound of Interest

Compound Name: 1-Heptene

Cat. No.: B7766015

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An In-depth Technical Guide on the Core Chemical Properties of **1-Heptene**

Introduction

1-Heptene (C₇H₁₄) is an aliphatic hydrocarbon classified as a higher olefin or alkene.^{[1][2]} It is characterized by a seven-carbon chain with a terminal double bond between the first and second carbon atoms.^[1] At room temperature, it exists as a colorless liquid with a gasoline-like odor.^{[3][4][5]} Due to the reactivity of its carbon-carbon double bond, **1-heptene** serves as a valuable intermediate and reagent in organic synthesis and the production of polymers.^[1] Its applications include use as an additive in lubricants, a catalyst, and a surfactant.^[2] This guide provides a comprehensive overview of the fundamental chemical and physical properties of **1-heptene**, detailed experimental protocols for their determination, and visual representations of key reaction pathways and experimental workflows.

Physicochemical Properties

The core physicochemical properties of **1-heptene** are summarized in the tables below. These values have been compiled from various sources and represent standard measurements.

Table 1: General and Physical Properties of 1-Heptene

Property	Value	Source(s)
Molecular Formula	C7H14	[1][4][6][7][8]
Molecular Weight	98.19 g/mol	[4][6][7]
Appearance	Colorless liquid	[1][3][4][6]
Odor	Gasoline-like	[3][4][5]
Density	0.697 g/mL at 20-25 °C	[4][5][6]
Boiling Point	93.6 - 94 °C	[3][4][5]
Melting Point	-119 °C	[4][5][6]
Refractive Index	1.399 - 1.400 at 20 °C	[6]
Vapor Pressure	101 mmHg at 37.7 °C	[5]
Vapor Density	0.7 (Air = 1)	[6]
Surface Tension	20.5 dynes/cm at 20 °C	[3]

Table 2: Solubility and Partition Coefficients

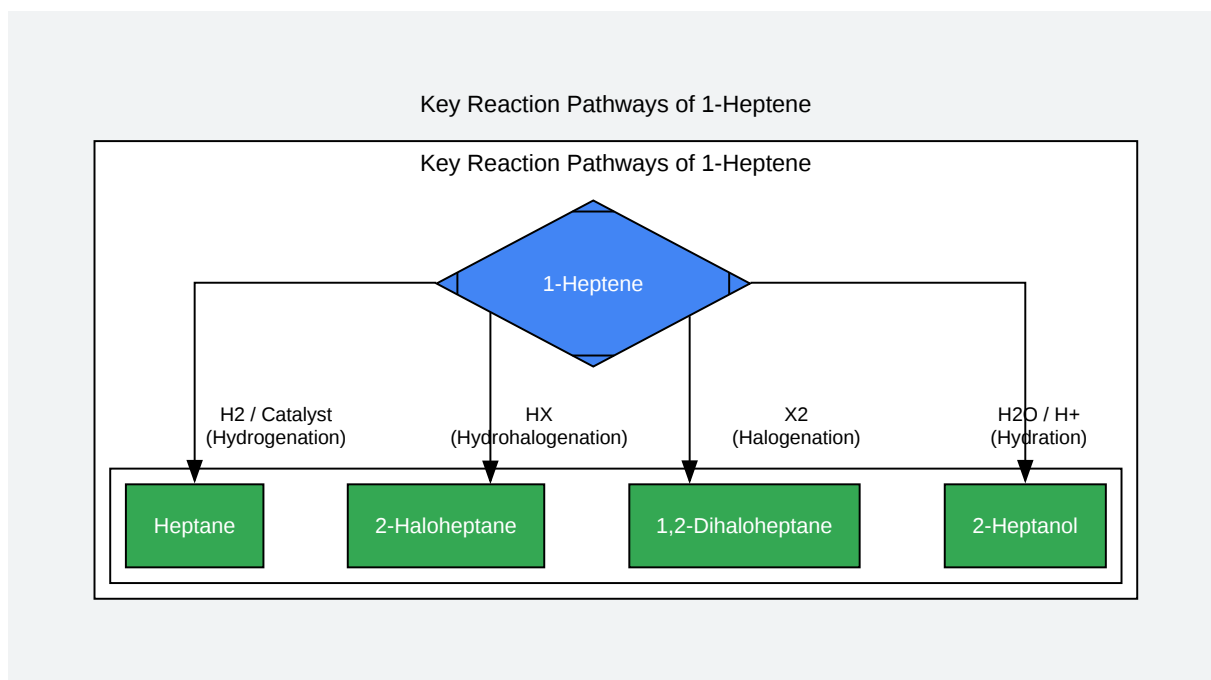
Property	Value	Source(s)
Solubility in Water	18.2 mg/L at 25 °C (Insoluble)	[5][6]
Solubility in Organic Solvents	Soluble in ethanol and ether	[1][6]
LogP (Octanol/Water Partition Coefficient)	3.99	[6]

Table 3: Safety and Flammability Data

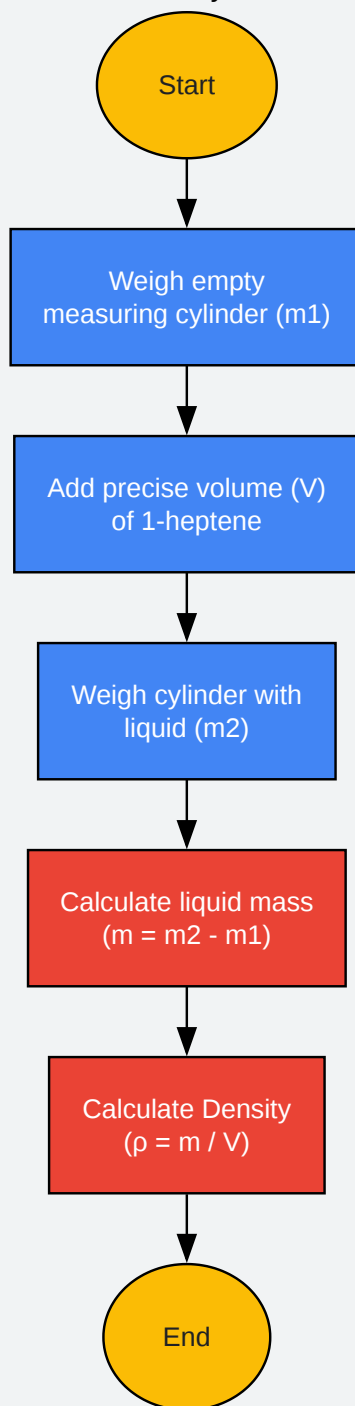
Property	Value	Source(s)
Flash Point	-9 °C to -3.9 °C (16 °F to 25 °F)	[3][5][6][9]
Autoignition Temperature	263 °C (505 °F)	[4]
Explosive Limits	1 - 7% (V)	[5]
UN Number	2278	[3][6]

Chemical Reactivity and Pathways

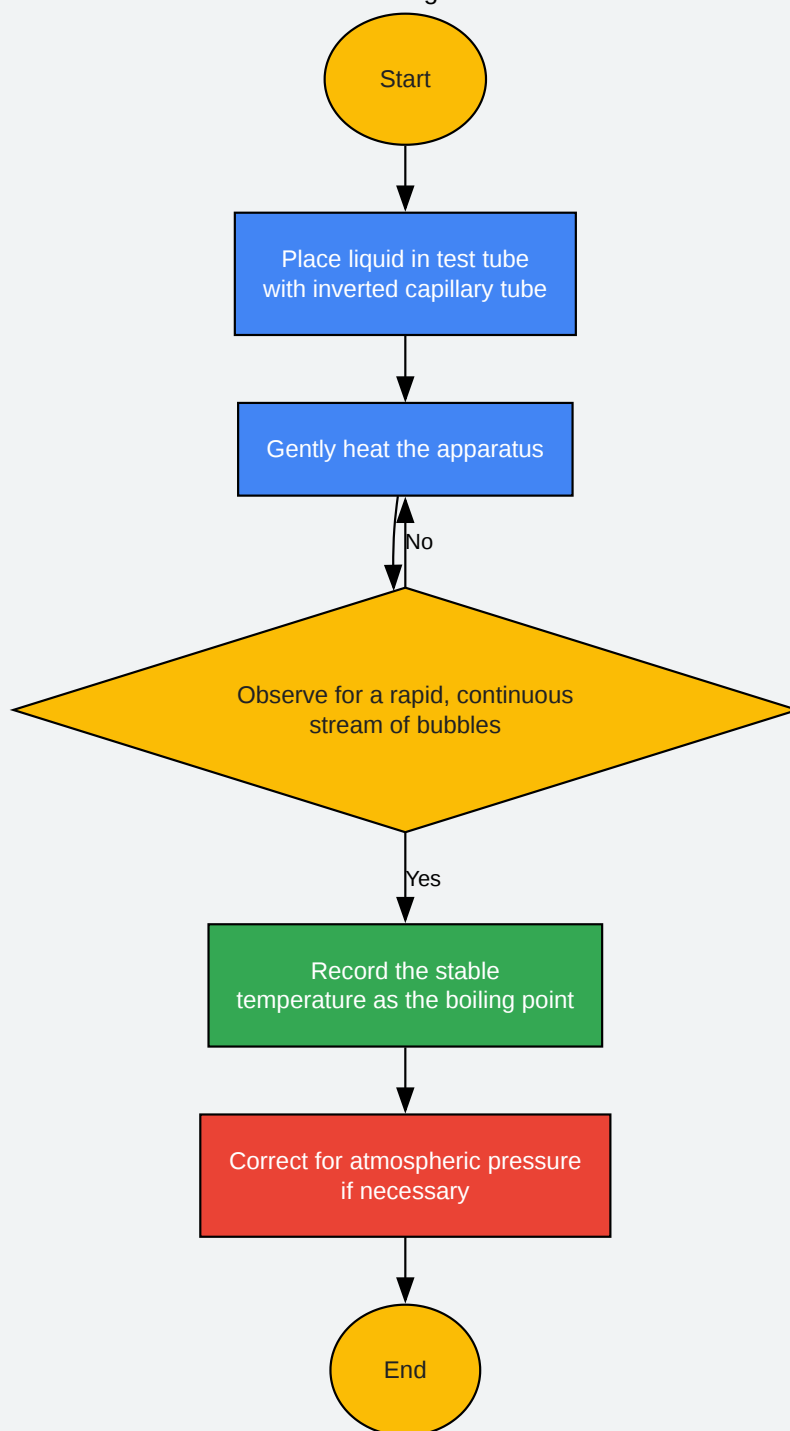
The presence of a terminal double bond makes **1-heptene** susceptible to a variety of electrophilic addition reactions. These reactions are fundamental to its utility in chemical synthesis. Key reaction pathways include hydrogenation, halogenation, hydrohalogenation, and hydration.



Workflow for Density Determination



Workflow for Micro-Boiling Point Determination

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- To cite this document: BenchChem. [1-heptene fundamental chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7766015#1-heptene-fundamental-chemical-properties]

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